

Alloxanthin molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Alloxanthin**
Cat. No.: **B1238290**

[Get Quote](#)

Alloxanthin: Molecular Properties

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This document provides core molecular information for **Alloxanthin**, a carotenoid pigment of interest in various scientific and pharmaceutical research fields. The data presented herein is compiled from verified chemical databases to ensure accuracy and reliability for professional use.

Core Molecular Data

The fundamental molecular characteristics of **Alloxanthin** are summarized in the table below. This data is essential for a range of applications, including analytical chemistry, molecular modeling, and formulation development.

Parameter	Value	Citations
Molecular Formula	C ₄₀ H ₅₂ O ₂	[1] [2] [3] [4] [5]
Molecular Weight	564.8 g/mol	[1]
Alternate Molecular Weight 1	564.84 g/mol	[2] [3] [4]
Alternate Molecular Weight 2	564.80 g/mol	[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Alloxanthin | C40H52O2 | CID 6443740 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. Alloxanthin(AS) (In Solution) | LGC Standards [lgcstandards.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. Alloxanthin | 28380-31-6 | DBA38031 | Biosynth [biosynth.com]
- To cite this document: BenchChem. [Alloxanthin molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1238290#alloxanthin-molecular-formula-and-weight\]](https://www.benchchem.com/product/b1238290#alloxanthin-molecular-formula-and-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com